

# An In-depth Technical Guide on Dodecyl Diethylsulfamate (CAS 66027-87-0)

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## Compound of Interest

Compound Name: Sulfamic acid dodecyl ester

Cat. No.: B15335318

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Disclaimer: Publicly available scientific literature and toxicological data on Dodecyl diethylsulfamate (CAS 66027-87-0) are exceedingly scarce. This guide summarizes the available physicochemical data and provides a framework for potential properties and experimental evaluation based on related chemical classes, such as long-chain alkyl sulfates and other sulfamate derivatives. The information regarding biological activity and experimental protocols should be interpreted as a general guide for a compound of this nature, rather than a reflection of established knowledge for Dodecyl diethylsulfamate specifically.

## Introduction

Dodecyl diethylsulfamate is a chemical compound with the CAS number 66027-87-0. Structurally, it is the dodecyl ester of diethylsulfamic acid. Its long alkyl chain suggests surfactant properties, which are common for molecules with both hydrophobic (the dodecyl chain) and hydrophilic (the diethylsulfamate group) moieties. While specific applications and biological effects of this compound are not well-documented, the broader class of sulfamate-containing molecules has garnered interest in medicinal chemistry for a range of biological activities.<sup>[1]</sup> This document aims to provide a comprehensive overview of the known properties of Dodecyl diethylsulfamate and to propose a roadmap for its further investigation.

## Physicochemical Properties

The fundamental physicochemical properties of Dodecyl diethylsulfamate are summarized in the table below. This information is critical for its handling, formulation, and for predicting its behavior in biological systems.

Property	Value	Reference
CAS Number	66027-87-0	[2]
Molecular Formula	C <sub>16</sub> H <sub>35</sub> NO <sub>3</sub> S	[2]
Molecular Weight	321.52 g/mol	[3]
IUPAC Name	dodecyl N,N-diethylsulfamate	[4]
Synonyms	Dodecyl diethylsulphamate; EINECS 266-071-7	[3]
Predicted XlogP	5.9	[4]
Predicted Collision Cross Section ([M+H] <sup>+</sup> )	181.7 Å <sup>2</sup>	[4]

## Potential Pharmacological and Biological Activities

Specific pharmacological data for Dodecyl diethylsulfamate is not available. However, based on its structural features, several potential activities can be hypothesized, drawing parallels with related compounds.

- **Surfactant Activity:** The amphiphilic nature of the molecule strongly suggests it will act as a surfactant. Surfactants are widely used in pharmaceutical formulations to improve the solubility and bioavailability of poorly water-soluble drugs.[5] They can also exhibit inherent biological activities, including antimicrobial properties.[6] The toxicity of surfactants is a critical consideration, with cationic surfactants generally being more toxic than anionic or non-ionic ones.[7]
- **Sulfamate Moiety:** The sulfamate group is present in several approved drugs and clinical candidates.[1][8] For instance, topiramate is a well-known antiepileptic drug containing a sulfamate moiety.[9] Sulfamate derivatives have been investigated as inhibitors of carbonic anhydrase and steroid sulfatase, the latter being a target in hormone-dependent cancers.[1][8] It is plausible that Dodecyl diethylsulfamate could interact with these or other enzymes, although this would require experimental validation.

## Proposed Experimental Protocols

To elucidate the properties of Dodecyl diethylsulfamate, a systematic experimental evaluation is necessary. The following are detailed methodologies for key experiments that would be conducted.

#### 4.1. In Vitro Cytotoxicity Assessment

- Objective: To determine the concentration-dependent toxicity of Dodecyl diethylsulfamate against relevant cell lines.
- Methodology:
  - Cell Culture: Human cell lines, such as HEK293 (for general toxicity), HaCaT (keratinocytes, for skin irritation potential), and a cancer cell line panel (e.g., NCI-60) would be cultured under standard conditions (e.g., 37°C, 5% CO<sub>2</sub> in appropriate media).
  - Compound Treatment: Cells would be seeded in 96-well plates and allowed to adhere overnight. A serial dilution of Dodecyl diethylsulfamate would then be added to the wells.
  - Viability Assay: After a 24 or 48-hour incubation period, cell viability would be assessed using a metabolic assay such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or MTS assay.<sup>[10]</sup> The absorbance is read using a plate reader, and the results are used to calculate the IC<sub>50</sub> (half-maximal inhibitory concentration).
  - Membrane Integrity Assay: To assess for membrane damage, a lactate dehydrogenase (LDH) release assay would be performed on the cell culture supernatant.<sup>[7]</sup>

#### 4.2. Antimicrobial Activity Screening

- Objective: To evaluate the potential bacteriostatic or bactericidal properties of Dodecyl diethylsulfamate.
- Methodology:
  - Bacterial Strains: A panel of clinically relevant bacteria, including Gram-positive (e.g., *Staphylococcus aureus*) and Gram-negative (e.g., *Escherichia coli*) strains, would be used.

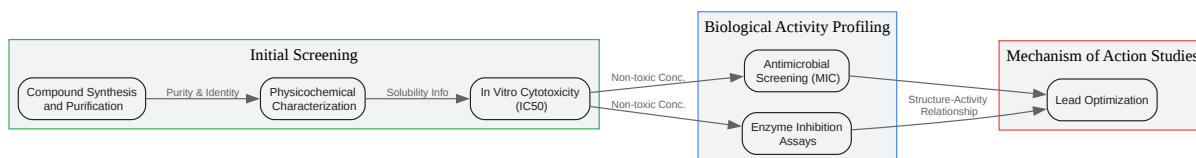
- **Broth Microdilution Assay:** The minimum inhibitory concentration (MIC) would be determined using the broth microdilution method according to CLSI guidelines. Briefly, serial dilutions of the compound are prepared in a 96-well plate with bacterial inoculum. The MIC is the lowest concentration that inhibits visible bacterial growth after incubation.
- **Minimum Bactericidal Concentration (MBC) Assay:** To determine if the compound is bactericidal, aliquots from the wells with no visible growth in the MIC assay are plated on agar. The MBC is the lowest concentration that results in a  $\geq 99.9\%$  reduction in the initial inoculum.

#### 4.3. Carbonic Anhydrase and Steroid Sulfatase Inhibition Assays

- **Objective:** To investigate if Dodecyl diethylsulfamate inhibits enzymes known to be targets of other sulfamate-containing compounds.
- **Methodology:**
  - **Carbonic Anhydrase (CA) Inhibition:** A colorimetric assay based on the hydrolysis of p-nitrophenyl acetate by purified human CA isoforms (e.g., CA II) would be used.<sup>[9]</sup> The inhibition of enzyme activity by the compound would be measured spectrophotometrically.
  - **Steroid Sulfatase (STS) Inhibition:** A cell-based or cell-free assay using a radiolabeled or fluorescent substrate (e.g., estrone-3-sulfate) would be employed. The inhibition of the conversion of the substrate to its desulfated product would be quantified.<sup>[8]</sup>

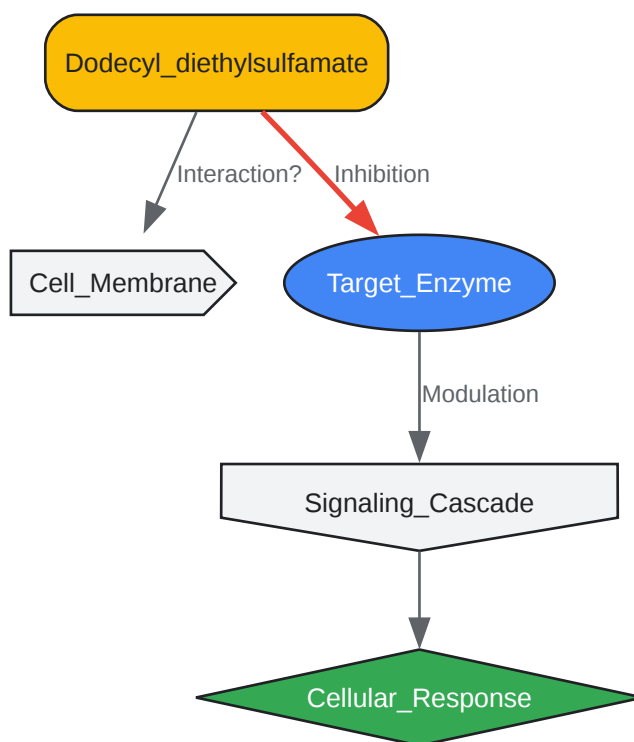
## Mandatory Visualizations

The following diagrams illustrate generalized workflows for the characterization of a novel chemical entity like Dodecyl diethylsulfamate.



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Caption: General experimental workflow for the initial characterization of a novel compound.



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Caption: Hypothetical mechanism of action investigation for Dodecyl diethylsulfamate.

## Conclusion

Dodecyl diethylsulfamate (CAS 66027-87-0) is a compound for which there is a significant lack of publicly available scientific data. Based on its chemical structure, it is predicted to have surfactant properties. The presence of a sulfamate moiety suggests that it could potentially interact with biological targets of known sulfamate-containing drugs. However, without experimental data, its pharmacological profile, mechanism of action, and safety remain unknown. The experimental protocols and workflows outlined in this document provide a clear path for the systematic investigation of this and other under-characterized chemical entities. Further primary research is essential to determine the true properties and potential applications of Dodecyl diethylsulfamate.

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